

# 4-Ethyl-2,2,4-trimethylhexane CAS number 61868-75-5

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## Compound of Interest

Compound Name: 4-Ethyl-2,2,4-trimethylhexane

Cat. No.: B14543142

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## Chemical Identity and Physicochemical Properties

**4-Ethyl-2,2,4-trimethylhexane** is a highly branched aliphatic hydrocarbon. Its structure consists of a hexane backbone with an ethyl group and three methyl groups at positions 2, 2, and 4.

Table 1: Physicochemical Properties of **4-Ethyl-2,2,4-trimethylhexane**

Property	Value	Source
CAS Number	61868-75-5	<a href="#">[1]</a>
Molecular Formula	C <sub>11</sub> H <sub>24</sub>	<a href="#">[1]</a>
Molar Mass	156.31 g/mol	<a href="#">[1]</a>
IUPAC Name	4-Ethyl-2,2,4-trimethylhexane	<a href="#">[1]</a>
SMILES	CCC(C)(CC)CC(C)(C)C	<a href="#">[1]</a>
Boiling Point	~178 °C	<a href="#">[2]</a>
Density	~0.767 g/mL	<a href="#">[2]</a>
LogP (calculated)	4.24890	<a href="#">[2]</a>

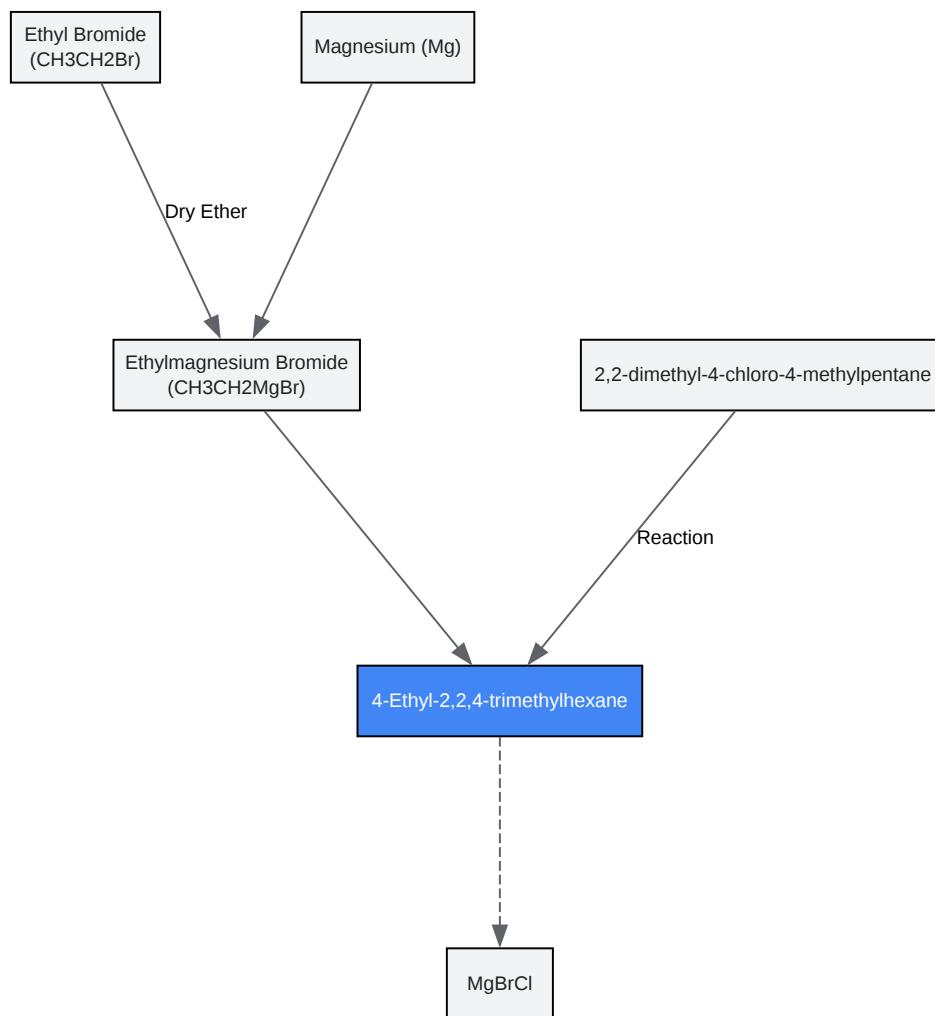
# Synthesis and Manufacturing

Detailed, peer-reviewed laboratory-scale synthesis protocols for **4-Ethyl-2,2,4-trimethylhexane** are not readily available in the scientific literature. However, based on the principles of organic chemistry, its synthesis can be approached through methods commonly used for the formation of branched alkanes.

## Potential Synthetic Routes

- **Alkylation:** A plausible method involves the alkylation of a smaller alkane or alkene. For instance, the reaction of a Grignard reagent, such as ethylmagnesium bromide, with a suitable tertiary halide in the presence of a catalyst could be a viable route. Another approach is the acid-catalyzed alkylation of an isoalkane with an alkene.
- **Catalytic Cracking:** In industrial settings, highly branched alkanes are often produced as byproducts during the catalytic cracking of larger hydrocarbon chains from petroleum feedstocks.

Below is a conceptual diagram illustrating a potential synthetic pathway via a Grignard reaction, which is a common method for forming carbon-carbon bonds.



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Caption: A potential synthetic route to **4-Ethyl-2,2,4-trimethylhexane** via a Grignard reaction.

## Spectroscopic Characterization (Predicted)

No experimental spectroscopic data for **4-Ethyl-2,2,4-trimethylhexane** has been found in public databases. However, based on its chemical structure, the expected spectroscopic features can be predicted. These predictions are valuable for the identification and characterization of the compound in a laboratory setting.

Table 2: Predicted Spectroscopic Data for **4-Ethyl-2,2,4-trimethylhexane**

Technique	Expected Features
<sup>1</sup> H NMR	<ul style="list-style-type: none"><li>- Multiple overlapping signals in the aliphatic region (~0.8-1.5 ppm).</li><li>- A triplet corresponding to the methyl protons of the ethyl group.</li><li>- A quartet corresponding to the methylene protons of the ethyl group.</li><li>- Singlets for the gem-dimethyl protons and the other methyl group.</li></ul>
<sup>13</sup> C NMR	<ul style="list-style-type: none"><li>- Multiple signals in the aliphatic region (~10-50 ppm).</li><li>- Quaternary carbon signals will be present.</li></ul>
IR Spectroscopy	<ul style="list-style-type: none"><li>- C-H stretching vibrations just below 3000 cm<sup>-1</sup>.</li><li>- C-H bending vibrations around 1465 cm<sup>-1</sup> and 1375 cm<sup>-1</sup>.</li></ul>
Mass Spectrometry	<ul style="list-style-type: none"><li>- A molecular ion peak (M<sup>+</sup>) at m/z = 156.</li><li>- Characteristic fragmentation pattern for branched alkanes, with prominent peaks resulting from the loss of methyl (M-15) and ethyl (M-29) groups.</li></ul>

## Biological Activity and Toxicology

### Biological Activity

There is no specific information available in the scientific literature regarding the biological activity or potential therapeutic applications of **4-Ethyl-2,2,4-trimethylhexane**. Generally, highly branched alkanes are considered to be relatively inert and are often used as non-polar solvents or lubricants.

However, some microorganisms possess enzymatic pathways, such as those involving alkane hydroxylases, that can metabolize alkanes.<sup>[3][4]</sup> This could be a potential area of research for bioremediation or biotransformation studies.

## Toxicology

No specific toxicological studies have been performed on **4-Ethyl-2,2,4-trimethylhexane**. However, data from related C11-C15 isoalkanes can provide some general guidance.

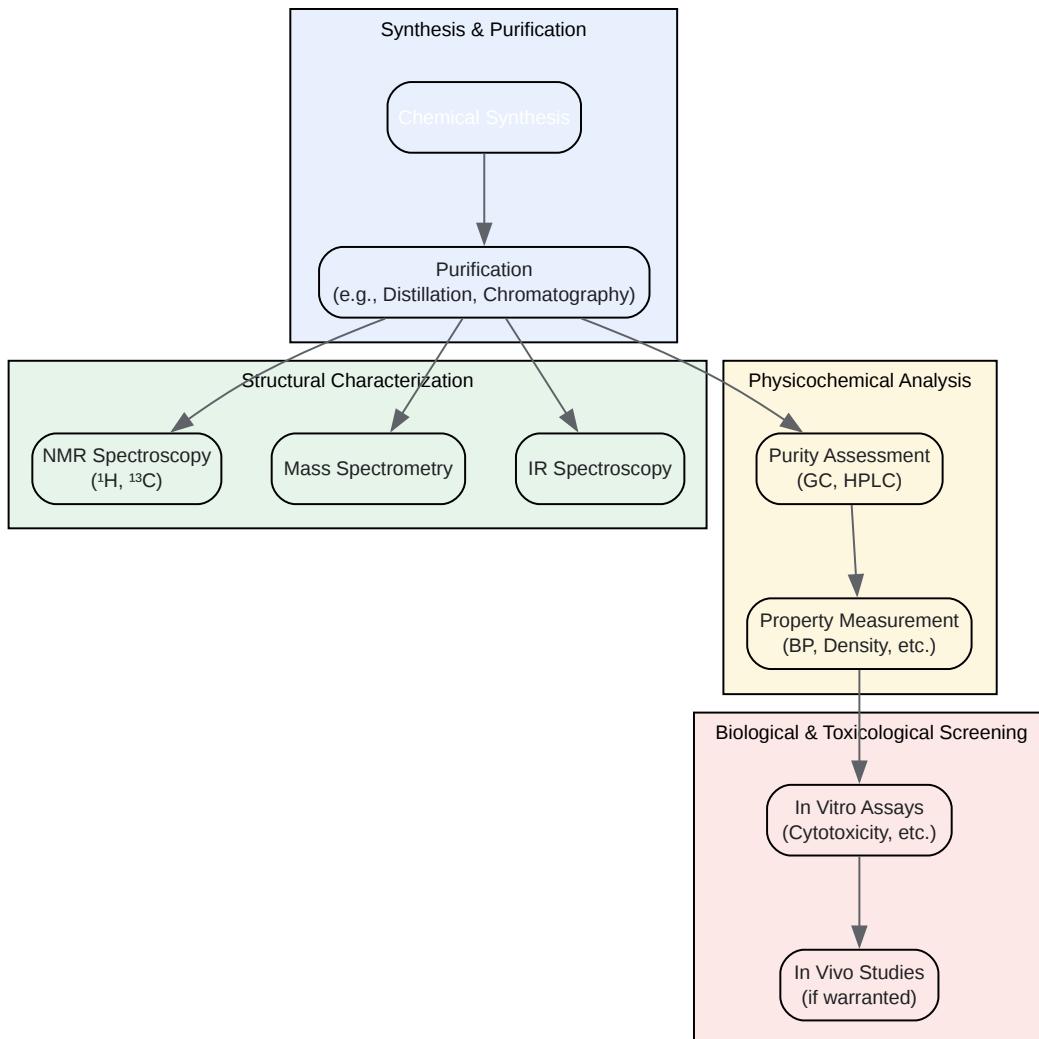
Table 3: General Toxicological Profile of C11-C15 Isoalkanes

Endpoint	Observation	Source
Acute Toxicity (Oral, Dermal, Inhalation)	Low toxicity	<a href="#">[5]</a> <a href="#">[6]</a>
Aspiration Hazard	Considered an aspiration hazard	<a href="#">[5]</a> <a href="#">[6]</a>
Skin/Eye Irritation	Not expected to be an irritant	<a href="#">[5]</a> <a href="#">[6]</a>
Dermal Sensitization	Not expected to be a sensitizer	<a href="#">[5]</a> <a href="#">[6]</a>
Persistence and Bioaccumulation	Not expected to be a Persistent, Bioaccumulative, and Toxic (PBT) substance.	<a href="#">[5]</a> <a href="#">[6]</a>

It is crucial to handle this compound in a well-ventilated area and to take precautions to avoid ingestion and aspiration.

## Experimental and Analytical Workflow

For a novel or uncharacterized compound like **4-Ethyl-2,2,4-trimethylhexane**, a systematic workflow is essential for its proper characterization and evaluation. The following diagram illustrates a logical experimental workflow.

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Caption: A logical workflow for the characterization and evaluation of a novel branched alkane.

## Potential Applications

Given its properties as a highly branched, non-polar molecule, **4-Ethyl-2,2,4-trimethylhexane** could potentially be used in the following areas:

- **Specialty Solvent:** Its non-polar nature and relatively low reactivity could make it suitable as a solvent in specific chemical reactions or extraction processes.
- **Reference Standard:** In analytical chemistry, particularly in gas chromatography, it could serve as a reference standard for the identification of branched alkanes in complex mixtures like gasoline or other petroleum products.
- **Component in Lubricants and Fuels:** Branched alkanes are known to improve the octane rating of gasoline and are components of some lubricating oils.[\[7\]](#)

It is important to reiterate that these are potential applications based on the properties of similar compounds and would require experimental validation.

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